

Dihydrochelerythrine Stock Solution in DMSO: Application Notes and Protocols

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Compound of Interest

Compound Name: **Dihydrochelerythrine**

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These application notes provide a comprehensive guide for the preparation, storage, and handling of **Dihydrochelerythrine** stock solutions in Dimethyl Sulfoxide (DMSO). Adherence to these protocols is crucial for ensuring the stability, and reproducibility of experimental results.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **Dihydrochelerythrine** is fundamental for its effective use in research.

Property	Value	Source
Molecular Weight	349.38 g/mol	[1] [2] [3] [4]
Molecular Formula	C ₂₁ H ₁₉ NO ₄	[2] [3] [4]
CAS Number	6880-91-7	[2] [4]
Appearance	White to off-white powder	[5]
Purity	≥98%	[5]

Solubility Data

The choice of solvent is a critical factor in the preparation of a stable and effective stock solution.

Solvent	Solubility	Notes	Source
DMSO	10 mg/mL (28.62 mM)	Sonication is recommended.	[1]
DMSO	50 mg/mL (143.11 mM)	Requires sonication and warming.	[6]
Water	Insoluble	[6]	
Methanol	Slightly soluble	[6]	
Chloroform	Readily soluble	[6]	
Dichloromethane	Readily soluble	[6]	

Experimental Protocols

Preparation of a 10 mM Dihydrochelerythrine Stock Solution in DMSO

This protocol details the preparation of a 10 mM stock solution of **Dihydrochelerythrine** in anhydrous DMSO.

Materials:

- **Dihydrochelerythrine** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)

- Sterile 0.22 μm syringe filter (optional)

Procedure:

- Calculate the Required Mass: To prepare 1 mL of a 10 mM stock solution, the required mass of **Dihydrochelerythrine** is calculated as follows:
 - Mass (mg) = Concentration (mol/L) x Volume (L) x Molecular Weight (g/mol) x 1000 (mg/g)
 - Mass (mg) = 0.010 mol/L x 0.001 L x 349.38 g/mol x 1000 mg/g
 - Mass (mg) = 3.49 mg
- Weigh the Compound: Tare a sterile microcentrifuge tube on an analytical balance. Carefully weigh 3.49 mg of **Dihydrochelerythrine** into the tube.
- Dissolve the Compound: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **Dihydrochelerythrine** powder.
- Ensure Complete Dissolution: Vortex the tube thoroughly until the solid is completely dissolved. If necessary, sonicate the solution for a few minutes to aid dissolution.[\[1\]](#) Visually inspect the solution to ensure it is clear and free of any particulate matter.
- Sterile Filtration (Optional): For applications requiring sterile conditions, such as cell culture experiments, it is recommended to filter the stock solution through a 0.22 μm syringe filter into a new sterile tube.

Storage and Handling

Proper storage and handling are critical to maintain the integrity of the **Dihydrochelerythrine** stock solution.

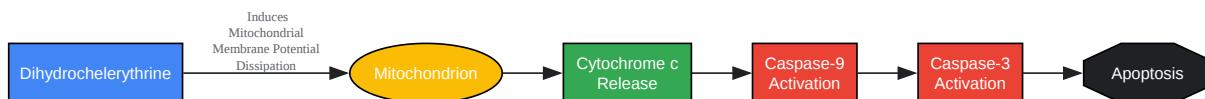
- Long-term Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store these aliquots at -80°C for up to one year.[\[1\]](#)
- Short-term Storage: For more frequent use, aliquots can be stored at -20°C for up to one month.[\[7\]](#)

- Handling: Before use, thaw an aliquot at room temperature and ensure it is completely dissolved by vortexing gently. It is recommended to prepare fresh dilutions in the appropriate experimental medium immediately before use.

Biological Activity and Signaling Pathway

Dihydrochelerythrine exhibits a range of biological activities, including antifungal, anticancer, and anti-inflammatory properties.^[5] In human leukemia HL-60 cells, **Dihydrochelerythrine** has been shown to affect cell cycle distribution and activate the mitochondrial apoptotic pathway, leading to apoptosis and necrosis.^{[1][8]}

Dihydrochelerythrine-Induced Apoptosis Pathway

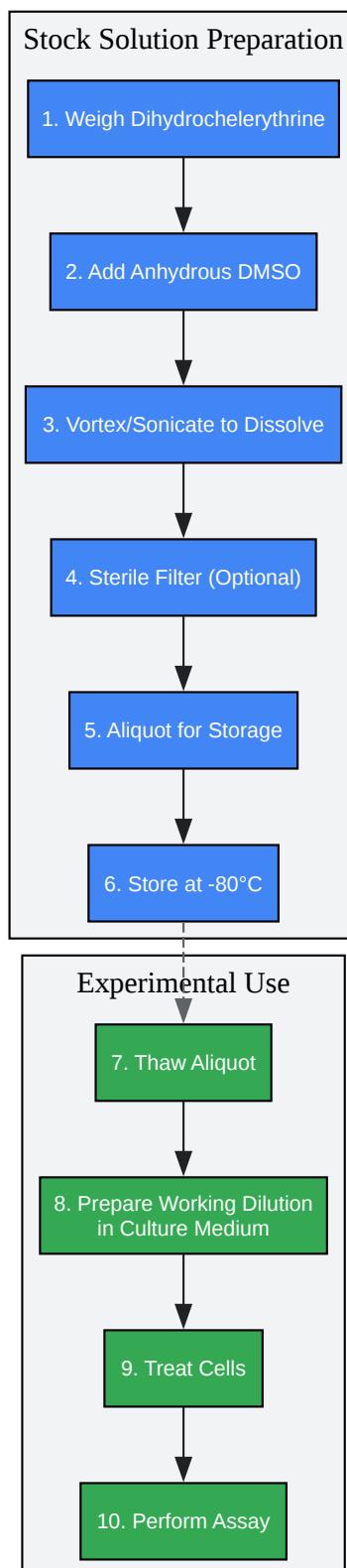


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Caption: **Dihydrochelerythrine**-induced mitochondrial apoptosis pathway.

Experimental Workflow

The following diagram outlines the general workflow for preparing a **Dihydrochelerythrine** stock solution and its subsequent use in a typical cell-based assay.



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Caption: Workflow for **Dihydrochelerythrine** stock solution preparation and use.

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